

Mdmb-chminaca versus 5F-ADB: a comparative toxicological study

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Compound of Interest

Compound Name: Mdmb-chminaca, (+-)-

CAS No.: 1715016-78-6

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A Comparative Toxicological Profile: MDMB-CHMINACA vs. 5F-ADB

In the rapidly evolving landscape of synthetic cannabinoids, MDMB-CHMINACA and 5F-ADB have emerged as two particularly potent and dangerous compounds, associated with numerous cases of acute intoxication and fatalities worldwide.^{[1][2][3]} This guide provides a comparative toxicological overview of these two substances, tailored for researchers, scientists, and drug development professionals. By presenting key experimental data, detailed methodologies, and visual representations of their mechanisms, this document aims to facilitate a deeper understanding of their distinct and overlapping toxicological profiles.

Overview of Compounds

MDMB-CHMINACA and 5F-ADB (also known as 5F-MDMB-PINACA) are both indazole-based synthetic cannabinoids.^[2] They are structurally related, which contributes to their similar potent effects on the cannabinoid receptors, primarily the CB1 receptor located in the central nervous system.^{[4][5]} However, subtle differences in their chemical structures lead to variations in their pharmacological and toxicological properties.

Quantitative Toxicological Data

The following tables summarize the key quantitative data extracted from various in vitro and in vivo studies, providing a direct comparison of the potency and effects of MDMB-CHMINACA and 5F-ADB.

Table 1: Receptor Binding Affinity and Efficacy

Compound	CB1 Receptor Affinity (Ki, nM)	CB2 Receptor Affinity (Ki, nM)	CB1 Receptor Efficacy (EC50, nM)	CB2 Receptor Efficacy (EC50, nM)
MDMB-CHMINACA	0.135[6]	-	0.45 - 36[4]	4.6 - 128[4]
5F-ADB	0.55[6]	-	0.24 - 21[6]	0.88 - 15[6]

Table 2: In Vivo Cannabinoid Tetrad Effects in Mice

Effect	MDMB-CHMINACA	5F-ADB
Locomotor Inhibition (ED50, mg/kg)	-	0.03 - 0.77[1]
Hypothermia (ED50, mg/kg)	>3°C at 0.3 mg/kg[4]	0.03 - 0.77[1]
Analgesia (ED50, mg/kg)	-	0.03 - 0.77[1]
Catalepsy (ED50, mg/kg)	-	0.03 - 0.77[1]

Experimental Protocols

Understanding the methodologies behind the data is crucial for interpretation. The following are summaries of typical experimental protocols used in the toxicological assessment of these synthetic cannabinoids.

In Vitro Receptor Binding and Functional Assays

Objective: To determine the affinity and efficacy of the compounds at cannabinoid receptors.

Methodology:

- Cell Culture: Human embryonic kidney (HEK) cells stably expressing human CB1 or CB2 receptors are cultured.
- Competitive Binding Assay (for Affinity - K_i):
 - Cell membranes are incubated with a radiolabeled cannabinoid ligand (e.g., [3H]CP-55,940) and varying concentrations of the test compound (MDMB-CHMINACA or 5F-ADB).
 - The displacement of the radioligand is measured to determine the inhibitory concentration (IC_{50}).
 - The IC_{50} is then converted to the binding affinity constant (K_i) using the Cheng-Prusoff equation.
- Functional Assay (for Efficacy - EC_{50}):
 - A common method is the fluorometric imaging plate reader (FLIPR) membrane potential assay.
 - Receptor-expressing cells are loaded with a voltage-sensitive dye.
 - Activation of the G-protein coupled CB1/CB2 receptors by the test compound causes a change in membrane potential, leading to a change in fluorescence.
 - The concentration of the compound that produces 50% of the maximal response is the EC_{50} value.

In Vivo Cannabinoid Tetrad Assay

Objective: To assess the cannabimimetic effects of the compounds in a living organism.

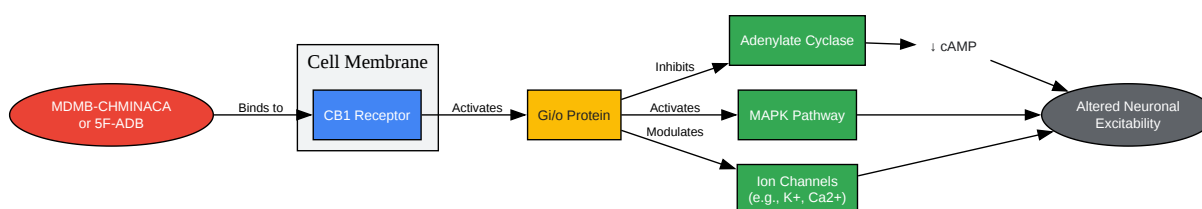
Methodology:

- Animal Model: Male ICR mice are commonly used.

- **Drug Administration:** The synthetic cannabinoids are dissolved in a vehicle solution (e.g., a mixture of ethanol, Kolliphor EL, and saline) and administered to the mice, typically via intraperitoneal injection.
- **Behavioral and Physiological Assessments:** At specific time points after drug administration, the following are measured:
 - **Locomotor Activity:** Measured using an automated activity monitoring system that tracks the animal's movements.
 - **Body Temperature:** Rectal temperature is measured using a digital thermometer.
 - **Analgesia:** Assessed using the tail-flick or hot-plate test, where the latency to withdraw the tail from a heat source is measured.
 - **Catalepsy:** Measured by placing the mouse's forepaws on a raised bar and recording the time it remains immobile.
- **Data Analysis:** The dose required to produce a 50% maximal effect (ED50) is calculated for each parameter.

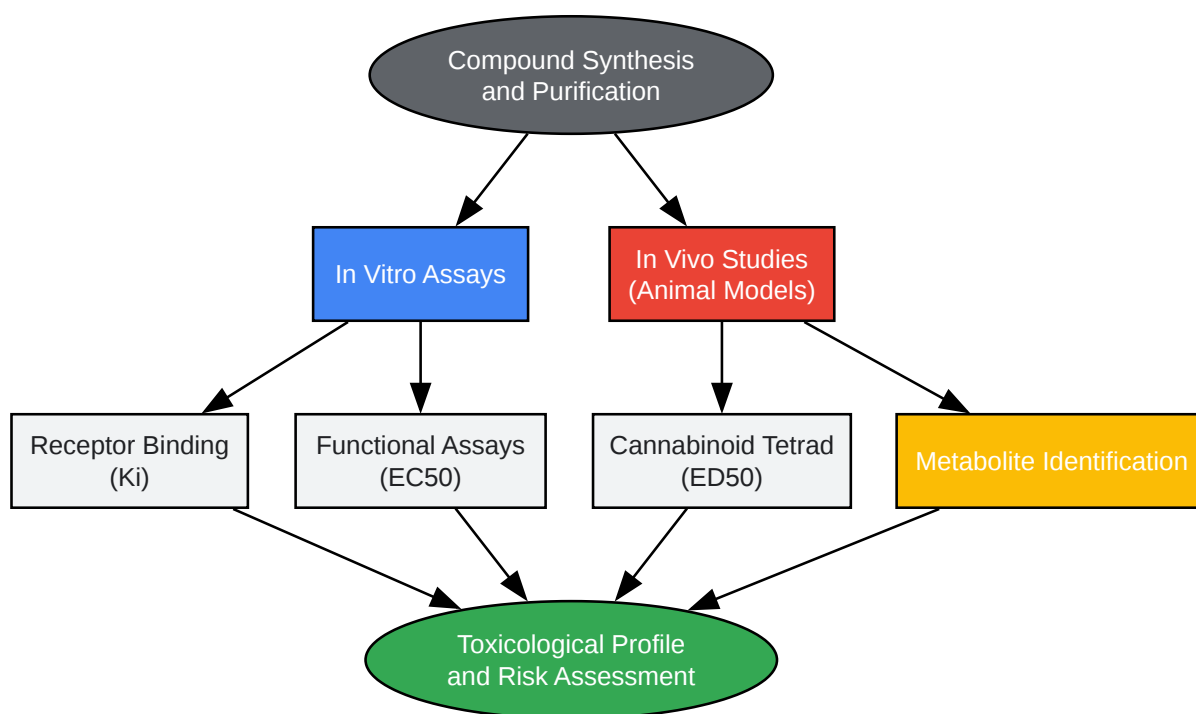
Signaling Pathways and Experimental Workflow Visualization

To further elucidate the mechanisms of action and the experimental processes, the following diagrams are provided.



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Caption: Simplified CB1 receptor signaling pathway activated by synthetic cannabinoids.



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